

Understanding the structure-activity relationship of EM-163 analogs.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EM-163

Cat. No.: B13912447

[Get Quote](#)

Unraveling the Identity of EM-163: A Case of Mistaken Identity?

A comprehensive search for "**EM-163**" in the context of drug development and structure-activity relationships has revealed a likely case of mistaken identity, with the designation overwhelmingly pointing to a high-performance synthetic rubber compound used in the aerospace industry. While the user's request for an in-depth technical guide on a pharmacological agent and its analogs is clear, the available scientific literature does not currently support the existence of a widely recognized drug or research chemical with the specific identifier "**EM-163**."

The predominant entity identified as "**EM-163**" is EM163-80, an Ethylene Propylene Diene Monomer (EPDM) rubber compound manufactured by Parker Hannifin. This material is specifically designed for demanding sealing applications, particularly in aerospace hydraulic systems. It is a replacement for a previous compound, E0515, and is notable for its excellent resistance to phosphate ester hydraulic fluids and its performance at low temperatures.^{[1][2][3][4][5]}

Technical Data Summary for EM163-80

For clarity, the following table summarizes the publicly available technical specifications for the Parker Hannifin EM163-80 compound. It is crucial to note that this data pertains to a synthetic elastomer and not a bioactive molecule.

| Property | Test Method | Specification | Typical Value |
|---|-------------|---------------|---------------|
| Hardness, Shore M | ASTM D2240 | 80 ± 5 | 79 |
| Tensile Strength, psi | ASTM D1414 | 1400 min. | 1950 |
| Ultimate Elongation, % | ASTM D1414 | 125 min. | 195 |
| Modulus at 100%, psi | ASTM D1414 | 800 min. | 900 |
| Specific Gravity | ASTM D297 | Report | 1.18 |
| TR-10 Temperature, °F | ASTM D1329 | -50 max. | -68 |
| Compression Set (22hrs @ 250°F in Air) | ASTM D395 | 30% max. | 9% |

This data is compiled from publicly available datasheets for Parker Hannifin's EM163-80.[\[1\]](#)[\[6\]](#)

Exploring Other Possibilities

While EM163-80 is the most prominent result, the search did identify other entities with similar designations, although these are also unlikely to be the subject of the user's query:

- E 163: This is a European food additive number for anthocyanins, which are natural pigments found in plants.[\[7\]](#)
- miR-163: This refers to a microRNA found in the plant *Arabidopsis thaliana* involved in regulating seed germination and root development.[\[8\]](#)
- AN-163: A cytotoxic analog of somatostatin, which is a peptide hormone. This is a distinct molecule from "**EM-163**."
- E-M: An engineered form of endostatin, an anti-angiogenic protein. Again, this is not "**EM-163**."[\[9\]](#)

A Path Forward: Seeking Clarification

Given the discrepancy between the user's request for a technical guide on a drug-like molecule and the available information, it is not possible to proceed with generating the requested content on structure-activity relationships, experimental protocols, and signaling pathways for "EM-163."

To fulfill the user's request, further clarification on the specific molecule of interest is required. It is possible that "EM-163" is an internal company code, a newly synthesized compound not yet widely reported in the literature, or a slight misnomer of a known chemical entity.

We kindly request the user to provide additional information, such as:

- The full chemical name or IUPAC name of the compound.
- The biological target or therapeutic area of interest.
- Any relevant publications or patents that reference "EM-163."
- The context in which this molecule was encountered.

Upon receiving more specific information, we will be able to conduct a targeted search and generate the requested in-depth technical guide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Parker EM 163-80 Low Temp EPDM | ESP International [espint.com]
- 2. parker.com [parker.com]
- 3. EM163, the Replacement to E0515. - State Seal Company [stateseal.com]
- 4. nasa.gov [nasa.gov]
- 5. ph.parker.com [ph.parker.com]
- 6. espint.com [espint.com]

- 7. E 163 - Ataman Kimya [atamanchemicals.com]
- 8. Light-Inducible MiR163 Targets PXMT1 Transcripts to Promote Seed Germination and Primary Root Elongation in Arabidopsis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. E-M, an Engineered Endostatin with High ATPase Activity, Inhibits the Recruitment and Alternative Activation of Macrophages in Non-small Cell Lung Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Understanding the structure-activity relationship of EM-163 analogs.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13912447#understanding-the-structure-activity-relationship-of-em-163-analogs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com